

# Personal protective equipment for handling 3-Diethylamino-1-propanol

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## Compound of Interest

Compound Name: *3-Diethylamino-1-propanol*

Cat. No.: *B1329568*

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## Essential Safety and Handling Guide for 3-Diethylamino-1-propanol

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Diethylamino-1-propanol**. Adherence to these procedures is vital for ensuring laboratory safety and operational integrity.

## Hazard Summary

**3-Diethylamino-1-propanol** is a combustible liquid that can cause severe skin burns, and eye damage, and may cause respiratory irritation.[\[1\]](#) It is also harmful if swallowed or in contact with the skin.[\[1\]](#)

## Personal Protective Equipment (PPE)

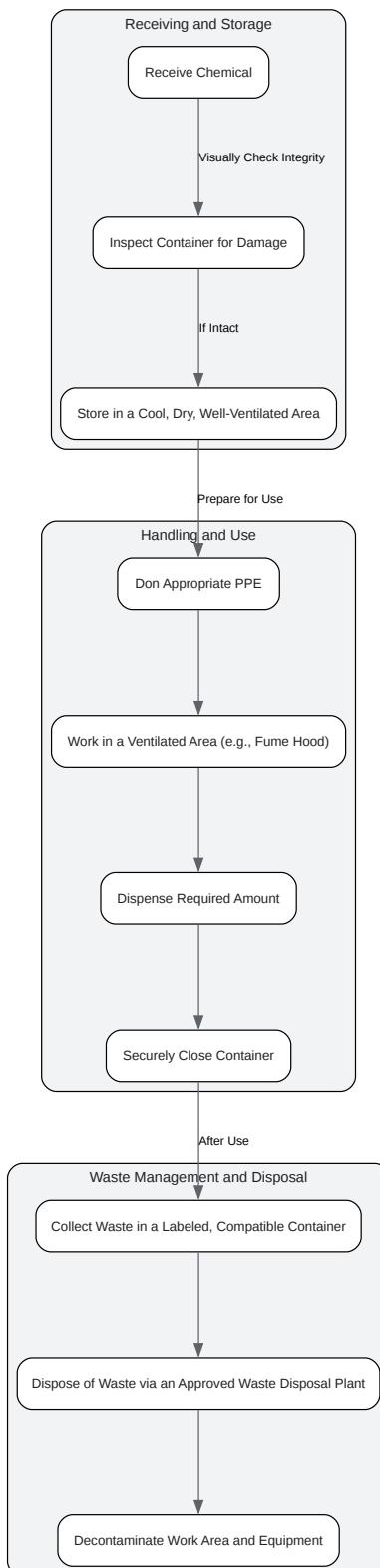
The following personal protective equipment is mandatory when handling **3-Diethylamino-1-propanol**:

PPE Category	Specification	Standard Compliance
Eye and Face Protection	Safety glasses with side-shields, or chemical goggles. A face shield may be required if splashing is possible.	OSHA 29 CFR 1910.133 or European Standard EN166. <a href="#">[1]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and appropriate protective clothing to prevent skin exposure.	
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK) should be used if exposure limits are exceeded, or irritation is experienced. <a href="#">[2]</a>	OSHA 29 CFR 1910.134 or European Standard EN 149. <a href="#">[1]</a>

## Operational and Disposal Plans

A systematic approach to handling and disposal is critical. The following workflow outlines the key steps from receiving the chemical to its final disposal.

## Workflow for Handling 3-Diethylamino-1-propanol

[Click to download full resolution via product page](#)**Workflow for Handling 3-Diethylamino-1-propanol**

# Step-by-Step Experimental Protocol

## 1. Preparation and Precautionary Measures:

- Ensure that an eyewash station and safety shower are readily accessible.[\[1\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Don all required personal protective equipment as specified in the table above.

## 2. Handling and Dispensing:

- Ground all equipment when handling the product to prevent static discharge.
- Carefully open the container, avoiding inhalation of vapors.
- Dispense the required amount of **3-Diethylamino-1-propanol**.
- Immediately and securely close the container after use.
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)

## 3. Spill Management:

- In case of a spill, evacuate the area.
- Remove all sources of ignition.[\[3\]](#)
- Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[\[3\]](#)
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[\[3\]](#)

## 4. First Aid Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[1\]](#) Wash contaminated clothing before reuse.[\[1\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[\[1\]](#) Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[4\]](#)

## 5. Disposal:

- All waste, including contaminated absorbent materials, must be considered hazardous.

- Dispose of the chemical waste and contaminated materials through a licensed and approved waste disposal company.[1]
- Consult local, state, and federal hazardous waste regulations to ensure complete and accurate classification and disposal.[5]

## Quantitative Data Summary

Property	Value
CAS Number	622-93-5[2]
Molecular Formula	C7H17NO[6]
Molecular Weight	131.22 g/mol [2]
Appearance	Colorless to clear yellow liquid[4][5]
Boiling Point	81-83 °C @ 15 mmHg[2]
Density	0.884 g/mL at 25 °C[2]
Flash Point	66 °C / 150.8 °F (closed cup)[2]
Refractive Index	n20/D 1.4435[2]

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